

fexaramine stability and storage conditions

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Compound of Interest

Compound Name: NR1H4 activator 1

Cat. No.: B12423581

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Fexaramine Technical Support Center

For researchers, scientists, and drug development professionals utilizing fexaramine, this technical support center provides essential information on its stability and storage, alongside troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: How should I store fexaramine powder?

A1: Fexaramine powder should be stored at -20°C for long-term stability, where it can be viable for up to three years.^{[1][2]} For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: What are the recommended storage conditions for fexaramine in solvent?

A2: Fexaramine dissolved in a solvent should be stored at -80°C, where it can remain stable for up to two years.^[1] If storing at -20°C, it is recommended to use the solution within one year.^[1] It is not recommended to store aqueous solutions for more than one day.

Q3: What solvents can I use to dissolve fexaramine?

A3: Fexaramine is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). The solubility in DMSO is approximately 10 mg/mL and in DMF is around 30 mg/mL. For biological experiments, ensure the final concentration of the organic solvent is low enough to not have physiological effects.

Q4: Does fexaramine need to be protected from light?

A4: While specific data on light sensitivity is limited, it is general good laboratory practice to store compounds in light-protected containers, such as amber vials, especially for long-term storage.

Q5: How is fexaramine shipped?

A5: Fexaramine is typically shipped at room temperature for continental US deliveries, though this may vary for other locations. Some suppliers may ship with blue ice.

Stability Data Summary

Formulation	Storage Temperature	Stability Period
Powder	-20°C	≥ 4 years
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	2 years
In Solvent	-20°C	1 year
Aqueous Solution	Room Temperature	Not recommended for >1 day

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or loss of compound activity.	Improper storage conditions leading to degradation.	Verify that the compound has been stored at the recommended temperature (-20°C for powder, -80°C for solutions in solvent). Avoid repeated freeze-thaw cycles.
Contamination of the stock solution.	Use fresh, high-purity solvent to prepare new stock solutions. Ensure proper sterile techniques if used in cell culture.	
Incorrect solvent or poor solubility.	Fexaramine has limited solubility in aqueous solutions. For aqueous buffers, dilute from a concentrated stock in an organic solvent like DMSO. Sonication may be required to fully dissolve the compound in DMSO.	
Precipitation of the compound in media or buffer.	The compound's solubility limit has been exceeded in the aqueous medium.	Optimize the final concentration of the compound and the percentage of organic solvent in the final solution. Prepare fresh dilutions from a concentrated stock solution for each experiment.

Variability between experiments.

Inconsistent preparation of fexaramine solutions.

Standardize the protocol for preparing fexaramine solutions, including the solvent used, concentration of the stock solution, and the final dilution method. Prepare single-use aliquots to minimize handling of the stock solution.

Experimental Protocols

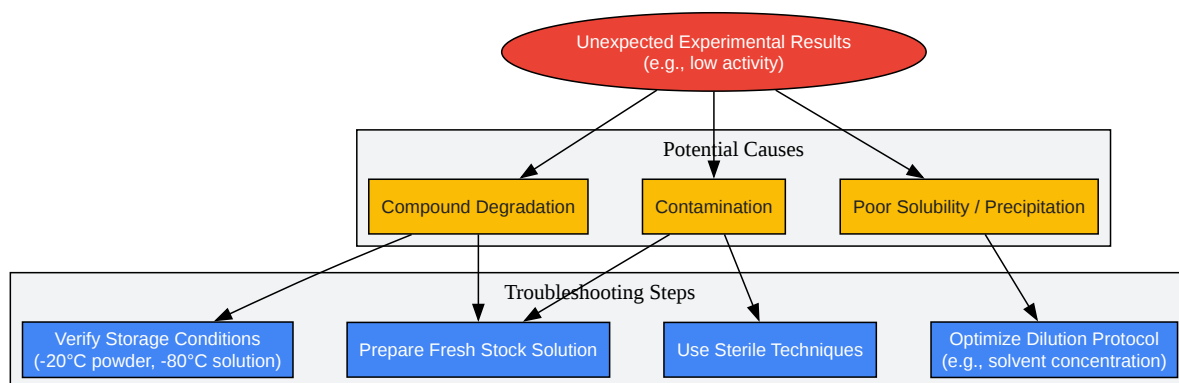
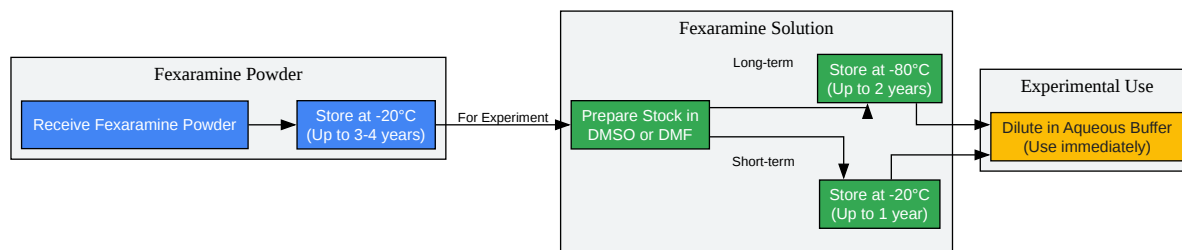
Preparation of Fexaramine Stock Solution (Example)

- Objective: To prepare a 10 mM stock solution of fexaramine in DMSO.
- Materials:
 - Fexaramine powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance and appropriate weighing tools
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 - Allow the fexaramine vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of fexaramine powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM solution (MW: 496.64 g/mol), weigh out 4.97 mg of fexaramine.

- Add the appropriate volume of DMSO to the fexaramine powder.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).

Visualizing Fexaramine Handling and Troubleshooting

Below are diagrams illustrating key workflows and logical relationships for handling and troubleshooting fexaramine.



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